

# bromosporine stock solution preparation and storage DMSO

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Bromosporine**

Cat. No.: S548936

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## Chemical Profile & Handling Overview

The table below summarizes the key chemical and handling information for **Bromosporine** that you will need for laboratory work.

| Property                     | Specification   |
|------------------------------|---|
| CAS Number                   | 1619994-69-2 [1] [2] [3]  |
| Molecular Formula            | C <sub>17</sub> H <sub>20</sub> N <sub>6</sub> O <sub>4</sub> S [2] [4] [3] |
| Molecular Weight             | 404.4 g/mol [2] [4] [3]   |
| Purity                       | >98% [1] [2]  |
| Solubility in DMSO           | ≥ 40.4 mg/mL (~100 mM) [3]  |
| Primary Solvent              | DMSO [2] [3]  |
| Storage (Lyophilized Powder) | -20°C, desiccated [2]   |
| Storage (Solution in DMSO)   | -20°C [2]   |

## Stock Solution Preparation & Storage Protocol

This section provides a step-by-step procedure for preparing a standard 10 mM **Bromosporine** stock solution.

### Materials and Equipment

- **Bromosporine** lyophilized powder (e.g., 5 mg) [2]
- Anhydrous DMSO (cell culture grade, sterile-filtered recommended)
- Analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 1.7 mL)
- Micropipettes and sterile tips
- Vortex mixer
- **Personal Protective Equipment (PPE):** Lab coat, gloves, and safety glasses.

### Step-by-Step Procedure

- **Weighing:** Bring the **Bromosporine** vial to room temperature before opening to prevent condensation. Accurately weigh out the desired amount of powder.
- **Reconstitution:** To prepare a **10 mM stock solution**, reconstitute **5 mg** of **Bromosporine** powder in **1.235 mL** of anhydrous DMSO [2].
- **Mixing:** Cap the tube tightly and vortex thoroughly for 1-3 minutes until the powder is completely dissolved, yielding a clear solution.
- **Aliquoting:** Immediately aliquot the dissolved stock solution into sterile, labeled microcentrifuge tubes. Recommended aliquot volumes are 20-100  $\mu$ L to minimize freeze-thaw cycles [2].
- **Storage:** Store all aliquots at **-20°C** in the dark [2]. The lyophilized powder is stable for at least 24 months when stored desiccated at -20°C. Once in solution, it should be used within **3 months** to prevent loss of potency [2].

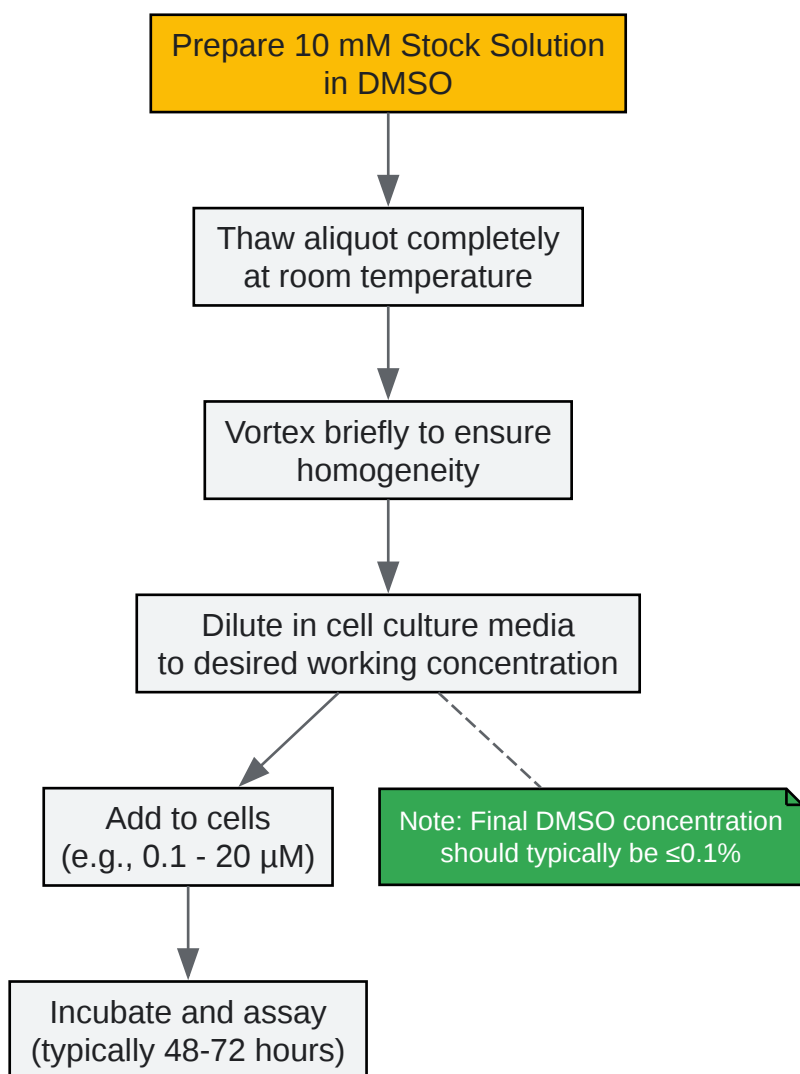
### Critical Experimental Considerations

- **Freeze-Thaw Cycles:** Aliquot the stock solution to avoid repeated freezing and thawing, which can lead to precipitation and degradation of the compound [2].
- **Aseptic Technique:** While DMSO itself is bacteriostatic, using sterile tubes and techniques during preparation prevents microbial contamination.

- **Concentration Verification:** If critical for your assay, consider verifying the concentration of your stock solution using a method like UV spectrophotometry, as slight variations can occur.

## In Vitro Application & Workflow

**Bromosporine** is a broad-spectrum bromodomain inhibitor. The following workflow outlines its typical use in cell-based assays.



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### Key Points for Cell Assays:

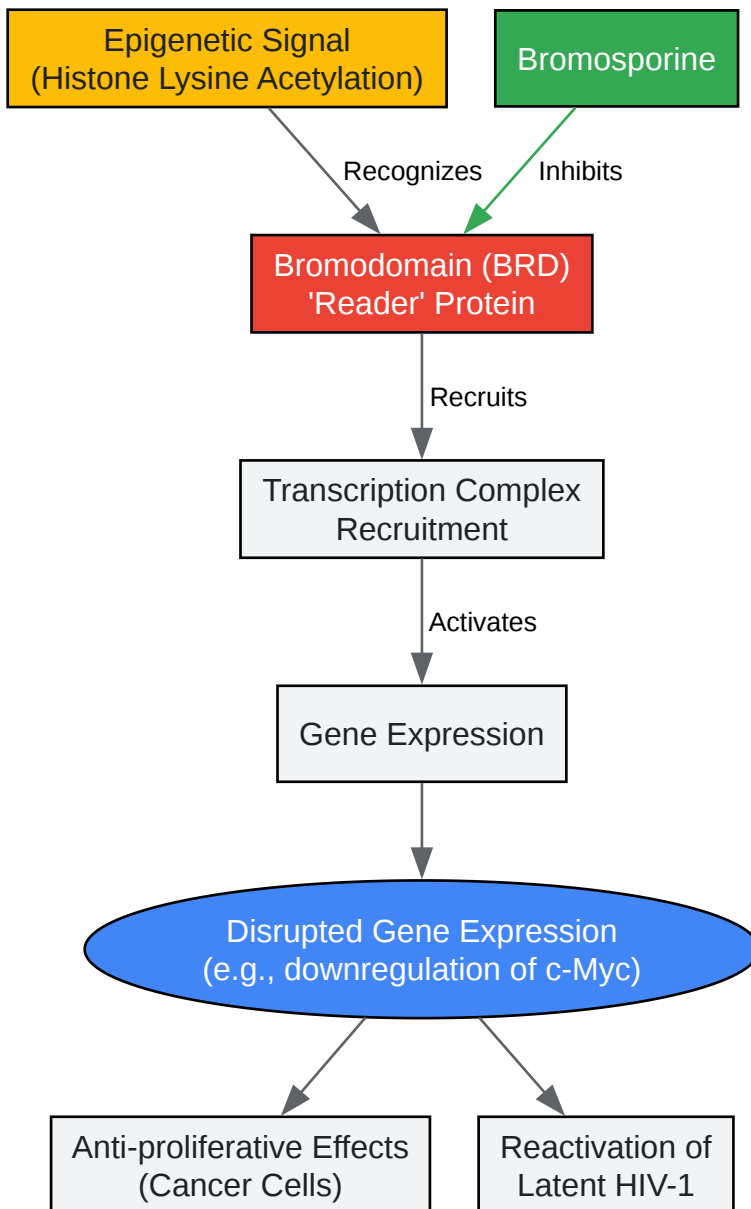
- **Working Concentrations:** The effective concentration varies by cell type and assay objective. Literature reports using a wide range, from nanomolar (e.g., 100 nM) to micromolar (e.g., 1-20 μM)

levels [1].

- **Vehicle Control:** Always include a vehicle control group treated with the same final concentration of DMSO (e.g., 0.1%) as your experimental groups to account for any solvent effects.
- **DMSO Final Concentration:** As a general rule, the final concentration of DMSO in cell culture media should not exceed **0.1% (v/v)** to avoid cytotoxicity.

## Mechanism of Action & Research Applications

**Bromosporine** is a potent, broad-spectrum inhibitor of bromodomains, which are protein modules that recognize acetylated lysine residues on histones and other proteins, thereby "reading" epigenetic marks [1] [5]. Its primary mechanism is to disrupt the recruitment of chromatin-modifying complexes and transcriptional regulators to acetylated chromatin.



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Key research applications based on its biological activity include:

- **Synergistic Cancer Therapy:** **Bromosporine** enhances the cytotoxic effect of 5-fluorouracil (5-FU) in colorectal cancer cells, reducing cell viability and increasing apoptosis [1].
- **Latent HIV-1 Reactivation:** It can reactivate latent HIV-1 in vitro, making it a potential candidate for "shock and kill" eradication strategies [1] [2].
- **Chemical Probe:** Its broad-spectrum activity makes it a valuable tool for functional assays exploring bromodomain biology [1] [5].

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